

Technical Support Center: Managing Air and Moisture Sensitivity of Iridium(IV) Iodide

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Compound of Interest

Compound Name: *Iridium(IV) iodide*

Cat. No.: B1582531

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Welcome to the Technical Support Center for **iridium(IV) iodide**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the handling, storage, and troubleshooting of experiments involving this air- and moisture-sensitive compound.

Frequently Asked Questions (FAQs)

Q1: What is **iridium(IV) iodide** and what are its basic properties?

A1: **Iridium(IV) iodide** (IrI_4) is a black, crystalline solid.^[1] It is a binary chemical compound of iridium and iodine. Key properties are summarized in the table below.

Property	Value
Chemical Formula	IrI_4
Molar Mass	699.83 g/mol ^[1]
Appearance	Black powder/crystals ^[1]
Melting Point	Decomposes at 100 °C (212 °F; 373 K) ^[1]
Solubility in Water	Insoluble ^[1]
Solubility in Alcohol	Insoluble ^[1]

Q2: How should I store **iridium(IV) iodide** to prevent decomposition?

A2: Due to its sensitivity to air and moisture, **iridium(IV) iodide** should be stored in a tightly sealed container under an inert atmosphere, such as argon or nitrogen. A glovebox or a desiccator containing a drying agent is the recommended storage environment. Store the container in a cool, dark place to prevent thermal decomposition.

Q3: What are the visible signs of **iridium(IV) iodide** decomposition?

A3: While fresh **iridium(IV) iodide** is a black powder, decomposition due to air or moisture exposure may lead to the formation of iridium oxides or hydrated species. This can sometimes be observed as a color change to a brownish or grayish powder. The presence of elemental iodine, a decomposition product upon heating, may be indicated by a faint violet vapor or a brownish appearance if it complexes with other species.

Q4: In what solvents is **iridium(IV) iodide** soluble?

A4: **Iridium(IV) iodide** is generally insoluble in water and alcohols.^[1] However, it dissolves in aqueous solutions of alkali metal iodides, such as potassium iodide (KI), to form a ruby red solution containing complex salts.^[1] While specific quantitative data for its solubility in common organic solvents is not readily available, related iridium complexes show varying solubilities in solvents like dichloromethane, DMF, and acetonitrile. It is recommended to perform small-scale solubility tests under an inert atmosphere before proceeding with a reaction.

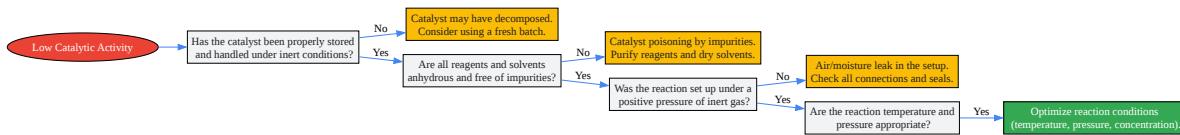
Q5: What are the primary hazards associated with **iridium(IV) iodide**?

A5: **Iridium(IV) iodide** is classified as an irritant. It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[1] It is important to handle this compound with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. All manipulations should be performed in a well-ventilated fume hood or a glovebox.

Troubleshooting Guides

Problem 1: Low or no catalytic activity in my reaction.

- Question: I am using **iridium(IV) iodide** as a catalyst, but the reaction is sluggish or not proceeding at all. What could be the issue?
- Answer: Low catalytic activity can stem from several factors. Follow this troubleshooting workflow to diagnose the problem.



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Caption: Troubleshooting workflow for low catalytic activity.

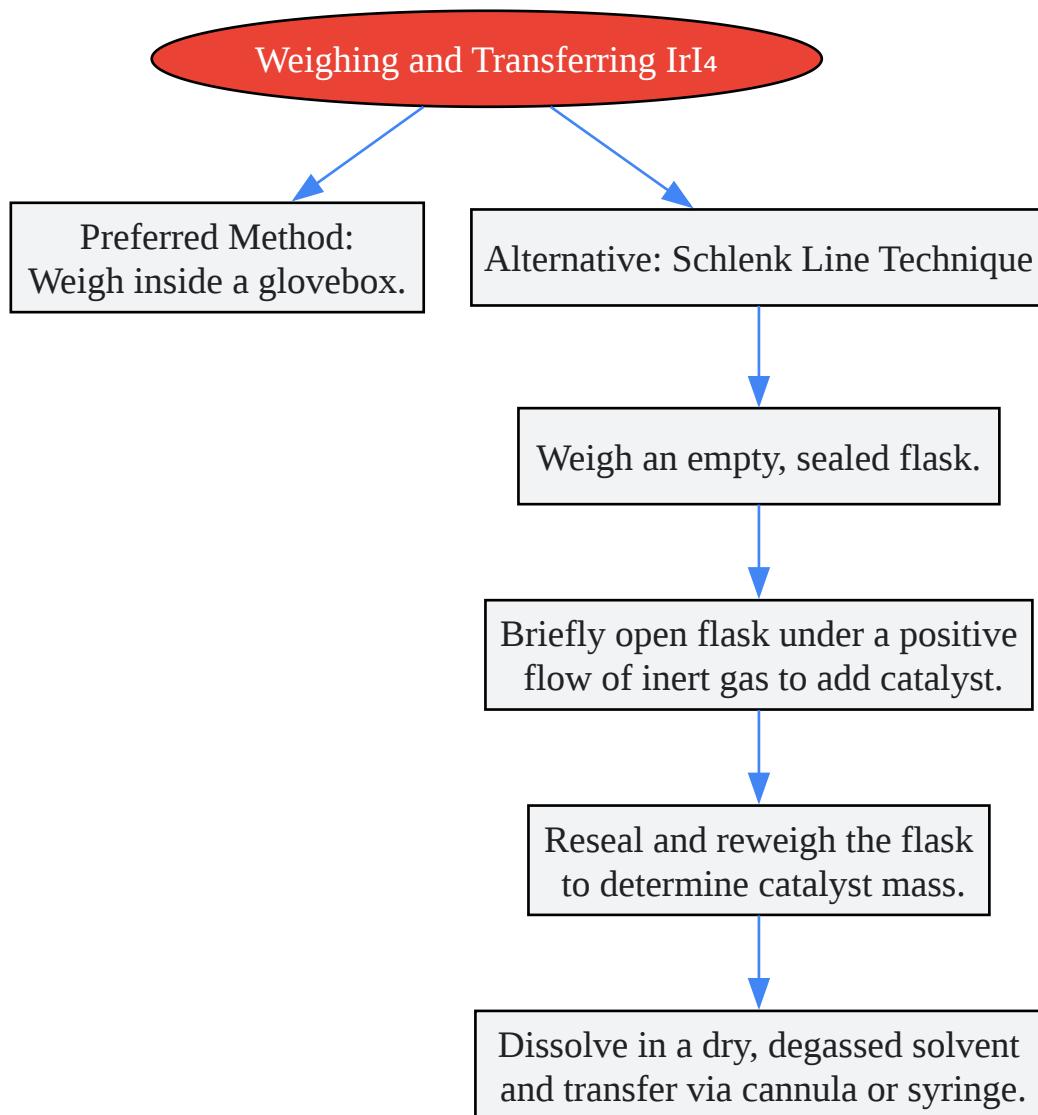
Problem 2: Inconsistent results between experimental runs.

- Question: I am getting variable yields and reaction times even when I follow the same procedure. Why is this happening?
- Answer: Inconsistent results are often due to subtle variations in the handling of air-sensitive materials.
 - **Moisture Contamination:** Even trace amounts of moisture can deactivate the catalyst. Ensure all glassware is rigorously dried (oven-dried or flame-dried under vacuum) and cooled under an inert atmosphere before use. Solvents should be freshly dried and degassed.
 - **Atmosphere Control:** The integrity of the inert atmosphere is crucial. Ensure a positive pressure of high-purity argon or nitrogen is maintained throughout the experiment. Check for leaks in your Schlenk line or glovebox.

- Reagent Quality: The purity of your starting materials can vary between batches. It is advisable to use reagents from a reliable source and to purify them if necessary.

Problem 3: Difficulty in handling and transferring the solid **iridium(IV) iodide**.

- Question: I find it challenging to accurately weigh and transfer the black powder without exposing it to air. What is the best practice?
- Answer: Handling solid air-sensitive catalysts requires specific techniques to minimize exposure to the atmosphere.



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Caption: Workflow for handling solid **iridium(IV) iodide**.

Experimental Protocols

Synthesis of **Iridium(IV) Iodide**

This protocol describes the synthesis of **iridium(IV) iodide** from dipotassium hexachloroiridate.

[1] This procedure should be performed in a fume hood with appropriate PPE.

Materials:

- Dipotassium hexachloroiridate(IV) ($K_2[IrCl_6]$)
- Potassium iodide (KI)
- Deionized water
- Hydrochloric acid (HCl)

Procedure:

- Prepare an aqueous solution of dipotassium hexachloroiridate(IV).
- Prepare a separate concentrated aqueous solution of potassium iodide.
- Slowly add the potassium iodide solution to the dipotassium hexachloroiridate(IV) solution with constant stirring.
- A black precipitate of **iridium(IV) iodide** will form.
- Continue stirring for a specified time to ensure complete reaction.
- Collect the precipitate by filtration.
- Wash the precipitate with deionized water to remove any soluble impurities.
- Further wash the precipitate with a dilute solution of hydrochloric acid.
- Dry the final product under vacuum at a low temperature to avoid decomposition.

Note: For a more detailed protocol with specific quantities and reaction conditions, it is recommended to consult relevant literature for the synthesis of iridium halides.

General Protocol for a Catalytic Reaction Using **Iridium(IV) Iodide**

This protocol outlines the general steps for setting up a reaction using a solid, air-sensitive catalyst like **iridium(IV) iodide**. This should be performed using standard Schlenk line or glovebox techniques.

Equipment:

- Schlenk flask or three-necked round-bottom flask
- Magnetic stir bar
- Septa
- Inert gas source (Argon or Nitrogen) with a bubbler
- Syringes and needles
- Cannula for liquid transfer

Procedure:

- Glassware Preparation: Ensure all glassware is thoroughly cleaned and dried in an oven (e.g., at 120 °C overnight). Assemble the reaction flask with a stir bar and septa while still hot, and immediately place it under a positive pressure of inert gas. Allow to cool to room temperature.
- Adding the Catalyst: In a glovebox, weigh the required amount of **iridium(IV) iodide** into the reaction flask. If a glovebox is not available, add the catalyst to the flask under a positive flow of inert gas.
- Adding Solvents and Reagents: Add dry, degassed solvent to the reaction flask via a syringe or cannula. Liquid reagents can be added in the same manner. Solid reagents that are not air-sensitive can be added before flushing the flask with inert gas.

- Reaction: Stir the reaction mixture at the desired temperature. Monitor the progress of the reaction by taking small aliquots via syringe for analysis (e.g., TLC, GC, NMR).
- Workup: Once the reaction is complete, cool the mixture to room temperature. The workup procedure will depend on the specific reaction and products.

Analytical Techniques for Purity Assessment

Elemental Analysis:

- Provides the percentage composition of elements (Ir, I) in the compound. This can be compared to the theoretical values for IrI_4 to determine purity.

X-ray Powder Diffraction (XRPD):

- Can be used to confirm the crystalline structure of the **iridium(IV) iodide** and to identify any crystalline impurities.

Spectroscopic Methods:

- Infrared (IR) Spectroscopy: While **iridium(IV) iodide** itself will have limited characteristic bands in the mid-IR region, IR spectroscopy can be useful for detecting organic impurities or the presence of counter-ions if complex salts are formed.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are not directly applicable to the binary compound IrI_4 . However, if the **iridium(IV) iodide** is used to prepare organometallic complexes, NMR is a powerful tool for characterizing the resulting products and identifying impurities.

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References

- 1. pubs.acs.org [pubs.acs.org]

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